

# Application Notes and Protocols: The Use of 1-Linoleoyl Glycerol in Lipidomics Research

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Linoleoyl Glycerol

Cat. No.: B15611394

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These application notes provide a comprehensive guide to the use of **1-Linoleoyl Glycerol** (1-LG), a significant monoacylglycerol in lipidomics research. This document outlines its biological roles, particularly in inflammatory pathways, and offers detailed protocols for its analysis and application in experimental settings.

## Introduction

**1-Linoleoyl Glycerol** (1-LG), also known as 1-monolinolein, is a monoacylglycerol comprising a linoleic acid molecule attached to the sn-1 position of a glycerol backbone via an ester linkage.<sup>[1]</sup> This ester bond makes it susceptible to hydrolysis by various lipases and esterases, releasing linoleic acid and glycerol.<sup>[1][2]</sup> This contrasts with its ether-linked counterpart, 1-O-linoleyl glycerol, which is more resistant to enzymatic degradation.<sup>[1][2]</sup> In lipidomics, 1-LG is investigated for its role as a signaling molecule and as a potential biomarker in various physiological and pathological states.<sup>[3][4]</sup>

## Physicochemical Properties

A clear understanding of the physicochemical properties of 1-LG is essential for its handling and use in experimental setups.

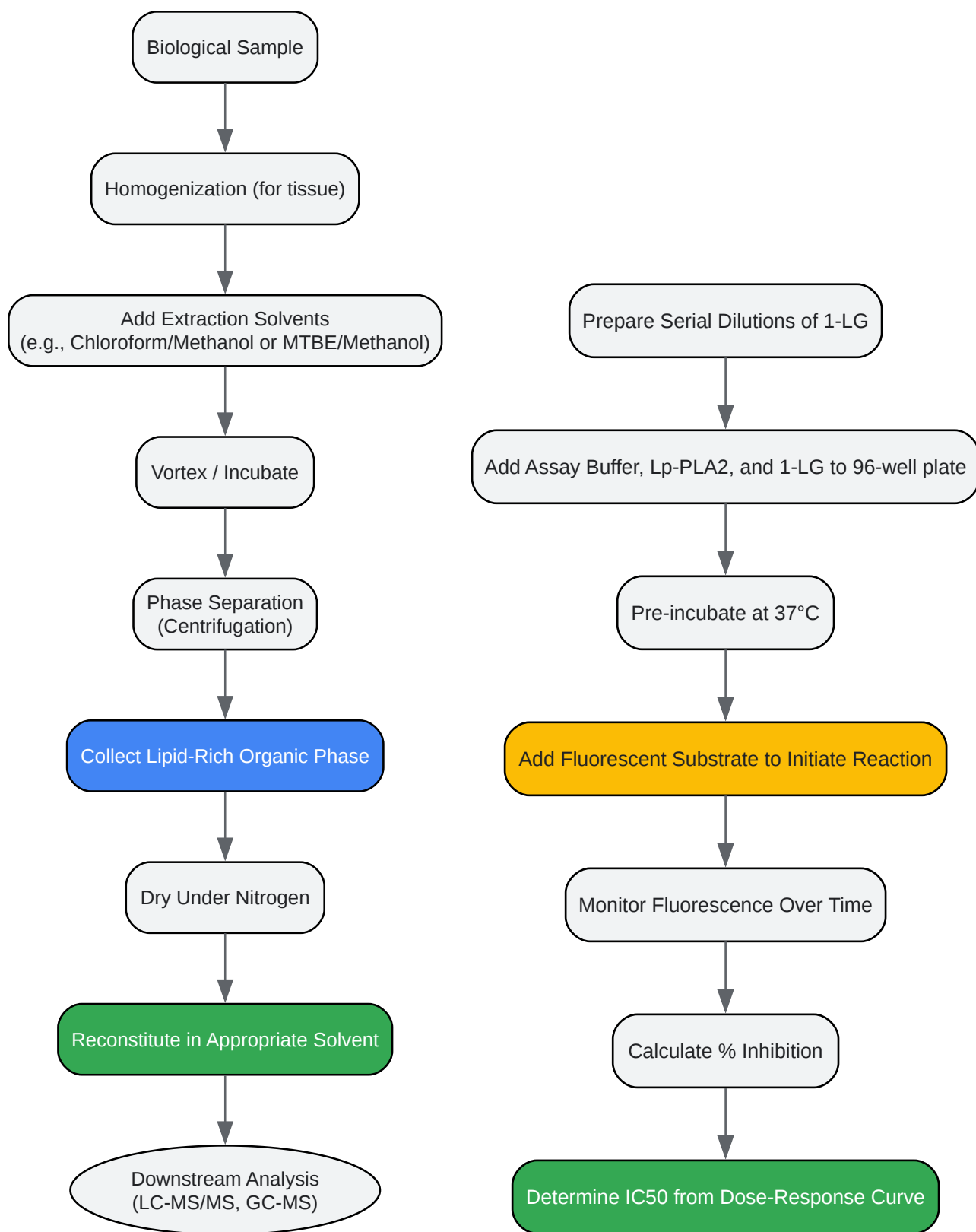
Property	Value	Source(s)
CAS Number	2277-28-3	[1]
Molecular Formula	C <sub>21</sub> H <sub>38</sub> O <sub>4</sub>	[1]
Molecular Weight	354.52 g/mol	[1]
Appearance	Colorless to pale yellow liquid/oil	[1]
Melting Point	14-15 °C	[1][2]
Chemical Stability	Moderate (Susceptible to hydrolysis)	[2]
Enzymatic Stability	Low (Substrate for lipases)	[2]

## Biological Significance and Signaling Pathways

The primary recognized role of 1-LG in cellular signaling is the inhibition of Lipoprotein-associated phospholipase A2 (Lp-PLA2), an enzyme implicated in inflammation and atherosclerosis.[3][5] By inhibiting Lp-PLA2, 1-LG can modulate inflammatory responses.[5] The (R) and (S) enantiomers of **1-Linoleoyl Glycerol** have been shown to inhibit Lp-PLA2 with IC<sub>50</sub> values of 45.0 µM and 52.0 µM, respectively.[5]

Metabolically, 1-LG can be metabolized by human eosinophils and neutrophils into other bioactive lipids, such as 13-hydroxyoctadecadienoic acid (13-HODE) and its glycerol ester.[5]

Below is a simplified representation of the inhibitory action of 1-LG on the Lp-PLA2 pathway.



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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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